

Unveiling Hp1404: A Potent Antimicrobial Peptide from Scorpion Venom

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Compound of Interest

Compound Name: Hp1404

Cat. No.: B15567075

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A Technical Guide for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of the antimicrobial peptide **Hp1404**, from its discovery and source to its mechanism of action and potential therapeutic applications. The information is tailored for researchers, scientists, and professionals involved in drug development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

Discovery and Source

Hp1404 is a novel cationic antimicrobial peptide identified from the venom of the scorpion *Heterometrus petersii*.^{[1][2][3]} This discovery was the result of screening a venomous gland cDNA library of the scorpion, an organism that inhabits tropical and subtropical rainforests where a high diversity of bacteria necessitates a robust innate immune system.^[1] **Hp1404** is an amphipathic α -helical peptide, a structural characteristic common to many antimicrobial peptides (AMPs) that allows them to interact with and disrupt microbial membranes.^{[1][2]}

Antimicrobial Activity and Spectrum

Hp1404 has demonstrated specific and potent inhibitory activity against Gram-positive bacteria, including clinically significant antibiotic-resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][2][3]} However, it shows limited to no activity against Gram-negative bacteria at the concentrations tested.^[1]

Quantitative Antimicrobial Activity Data

The antimicrobial efficacy of **Hp1404** is typically quantified by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the peptide that prevents visible growth of a microorganism.

Bacterial Strain	Type	MIC (µg/mL)
Staphylococcus aureus AB94004	Gram-positive	6.25
Staphylococcus aureus N315 (MRSA)	Gram-positive	12.5
Staphylococcus aureus P1381 (MRSA)	Gram-positive	12.5
Clinical MRSA strain 1	Gram-positive	12.5
Clinical MRSA strain 2	Gram-positive	25
Bacillus subtilis	Gram-positive	6.25
Escherichia coli	Gram-negative	>100
Pseudomonas aeruginosa	Gram-negative	>100
Data sourced from Li et al. (2014) [1]		

Mechanism of Action

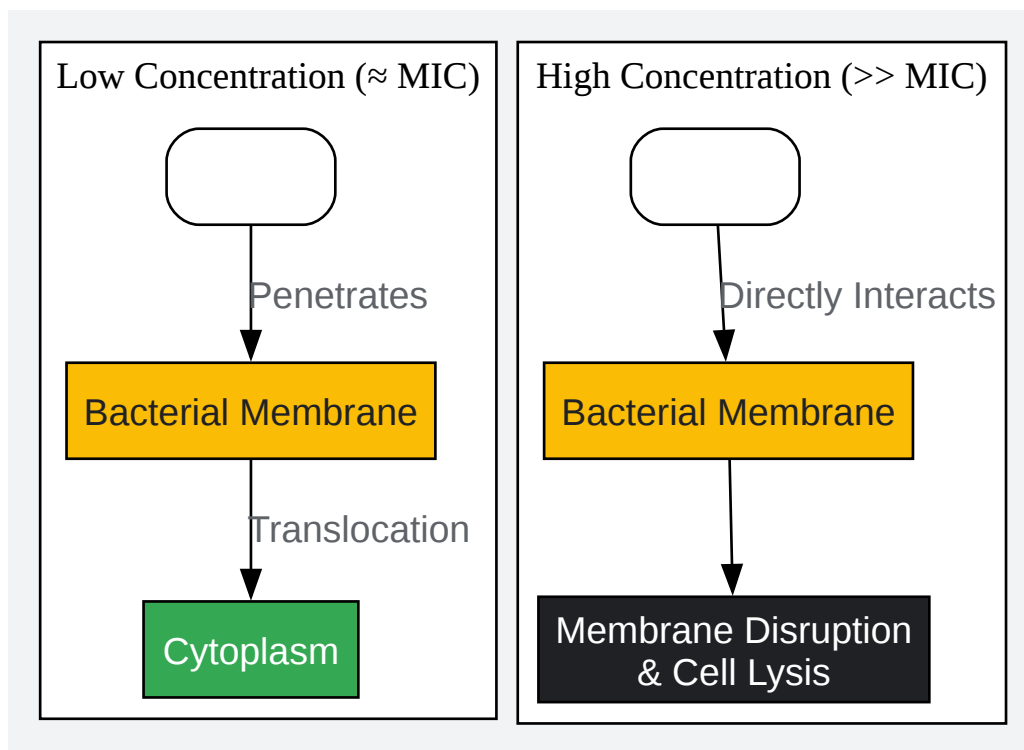
The antibacterial mechanism of **Hp1404** is concentration-dependent, a fascinating characteristic that offers a dual mode of action.

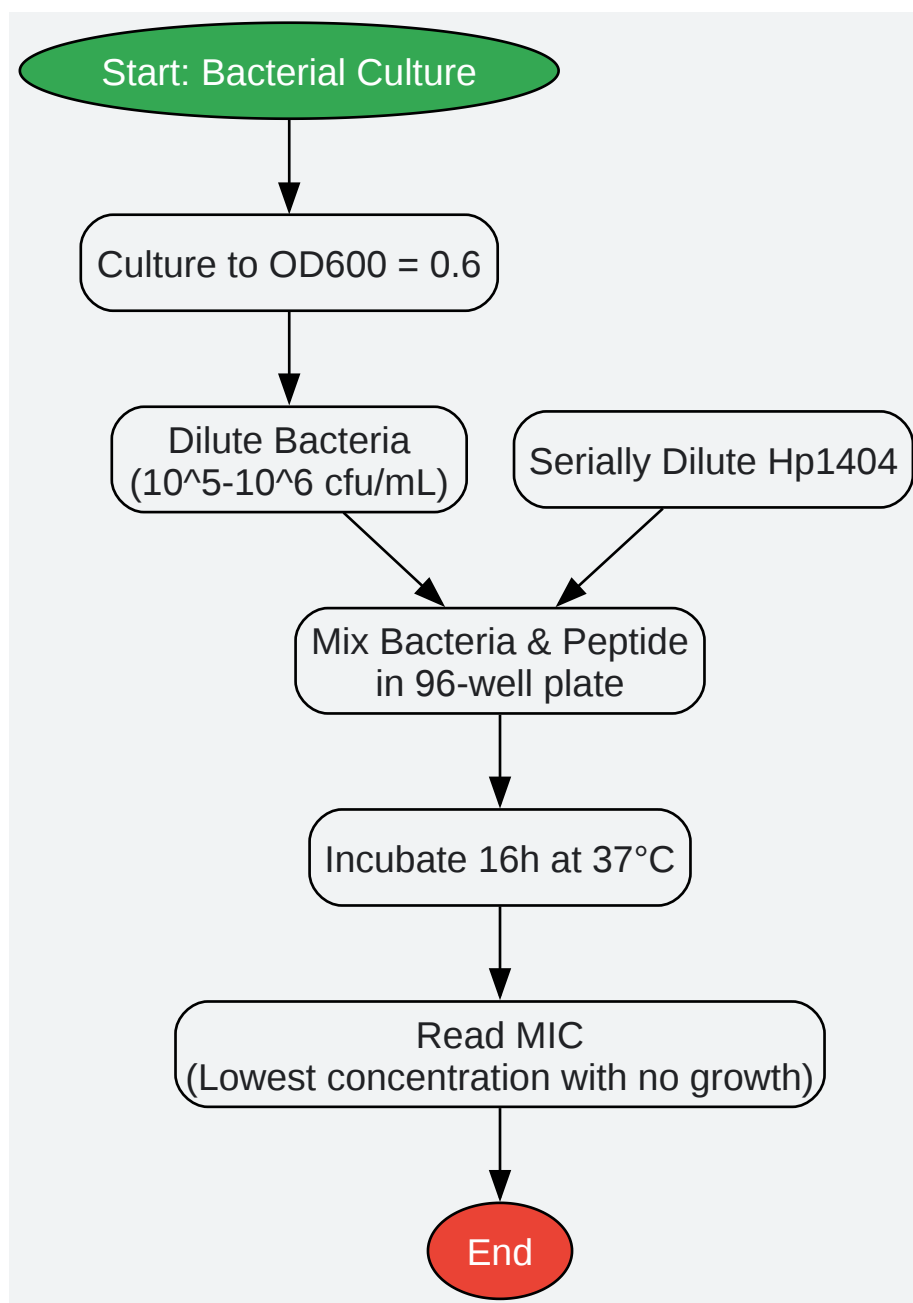
- At low concentrations (around the MIC): **Hp1404** penetrates the bacterial cell membrane without causing significant disruption and accumulates in the cytoplasm.[\[1\]](#) This mechanism is similar to that of other peptides like Buforin II and may involve a "floodgate" mechanism to translocate into the cytoplasm.[\[1\]](#)

- At high concentrations: The peptide directly disrupts the integrity of the cellular membrane, leading to rapid cell death.[1]

A key advantage of this mechanism is the low propensity for bacteria to develop resistance. Studies have shown that *S. aureus* did not develop resistance to **Hp1404** even after multiple treatments at sub-MIC concentrations.[1][3]

Diagram: Proposed Mechanism of Action of **Hp1404**





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